

# Ethyl 2-cyano-4,4-diethoxybutyrate molecular weight and formula

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## Compound of Interest

Compound Name: Ethyl 2-cyano-4,4-diethoxybutyrate

Cat. No.: B014464

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## Technical Data for Ethyl 2-cyano-4,4-diethoxybutyrate

This document provides the molecular formula and molecular weight for **Ethyl 2-cyano-4,4-diethoxybutyrate**, a compound utilized in organic synthesis. The information is intended for researchers, scientists, and professionals in drug development.

**Ethyl 2-cyano-4,4-diethoxybutyrate** is an organic compound classified as a cyano ester.<sup>[1]</sup> It is also known by synonyms such as Ethyl 2,2-Diethoxyethylcyanoacetate and Ethyl 2-cyano-4,4-diethoxybutanoate.<sup>[1][2][3]</sup> The compound is identified by the CAS Number 52133-67-2.<sup>[1][2][3][4][5]</sup>

The quantitative physicochemical data for this molecule are summarized below.

Identifier	Value
Molecular Formula	C <sub>11</sub> H <sub>19</sub> NO <sub>4</sub> <sup>[1][2][6][7]</sup>
Molecular Weight	229.28 g/mol <sup>[1][5][6]</sup>
Alternate Reported Molecular Weight	229.27 g/mol <sup>[2][3][7]</sup>
Alternate Reported Molecular Weight	229.3 g/mol <sup>[1]</sup>

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## References

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